

# In-Depth Technical Guide: 5-(Chloromethyl)-2-isopropoxy pyridine Hydrochloride[1]

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## Compound of Interest

Compound Name:	5-(Chloromethyl)-2-isopropoxy pyridine hydrochloride
CAS No.:	1357945-88-0
Cat. No.:	B571957

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CAS Number: 1357945-88-0 Molecular Formula: C

H

CINO[1] · HCl Molecular Weight: 222.11 g/mol [1][2]

## Executive Summary

**5-(Chloromethyl)-2-isopropoxy pyridine hydrochloride** is a specialized pyridine derivative utilized primarily as an intermediate in the synthesis of pharmaceutical compounds and agrochemicals.[1] Its structural uniqueness lies in the combination of a reactive electrophilic handle (the chloromethyl group) and an electron-donating alkoxy substituent (the isopropoxy group).[1] This guide provides a comprehensive analysis of its physical properties, chemical reactivity, and handling protocols, designed for researchers requiring high-purity standards for drug development workflows.[1]

## Chemical Identity & Physical Properties[1][3]

The hydrochloride salt form is preferred for storage and handling due to the inherent instability of the free base, which is prone to self-alkylation and polymerization.[1] The protonation of the pyridine nitrogen reduces the nucleophilicity of the ring, thereby stabilizing the molecule against intermolecular reactions.[1]

**Table 1: Physicochemical Constants[1]**

Property	Value	Notes
CAS Number	1357945-88-0	Specific to the Hydrochloride salt
Molecular Formula	C	Includes the HCl counterion
	H	
	Cl	
	NO	
Molecular Weight	222.11 g/mol	Free base MW: ~185.65 g/mol
Appearance	Off-white to pale yellow solid	Hygroscopic crystalline powder
Solubility	Soluble in Water, Methanol, DMSO	Limited solubility in non-polar solvents (Hexanes)
Melting Point	> 130°C (Decomposes)	Precise MP varies by crystallinity/purity
Storage Condition	-20°C, Inert Atmosphere (Ar/N )	Highly moisture sensitive

## Structural Analysis

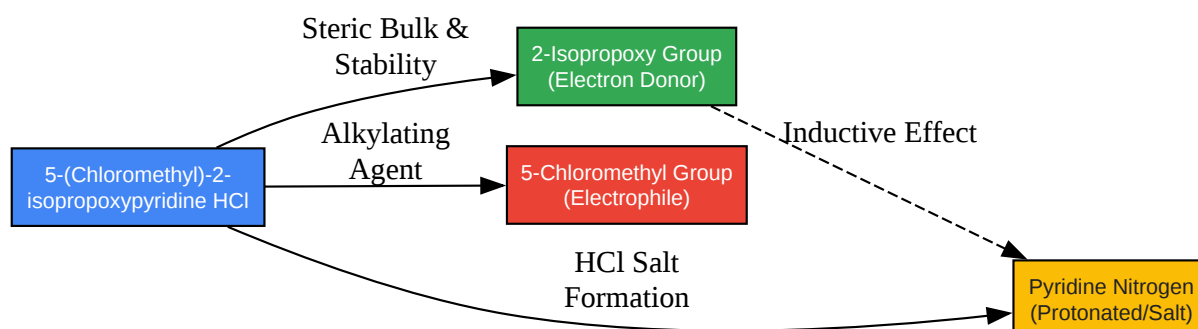
The molecule features a pyridine ring substituted at the 2-position with an isopropoxy group and at the 5-position with a chloromethyl group.[1][3]

- 2-Isopropoxy Group: Acts as a strong electron-donating group (EDG) via resonance, increasing the electron density of the pyridine ring.[1] This makes the ring more susceptible to electrophilic attack but also influences the lability of the chloromethyl group.[1]

- 5-Chloromethyl Group: A "benzylic-like" halide.[1] The carbon-chlorine bond is activated, making it a potent alkylating agent.[1]

## Structural Visualization & Reactivity[1]

The following diagram illustrates the core structural features and the primary reactivity hotspots of the molecule.



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Figure 1: Structural dissection highlighting the electron-donating isopropoxy group and the reactive chloromethyl electrophile.[1]

## Stability & Degradation Pathways[1]

The primary stability concern for **5-(Chloromethyl)-2-isopropoxy pyridine hydrochloride** is hydrolysis.[1] Upon exposure to moisture, the chloromethyl group can undergo nucleophilic substitution (

or

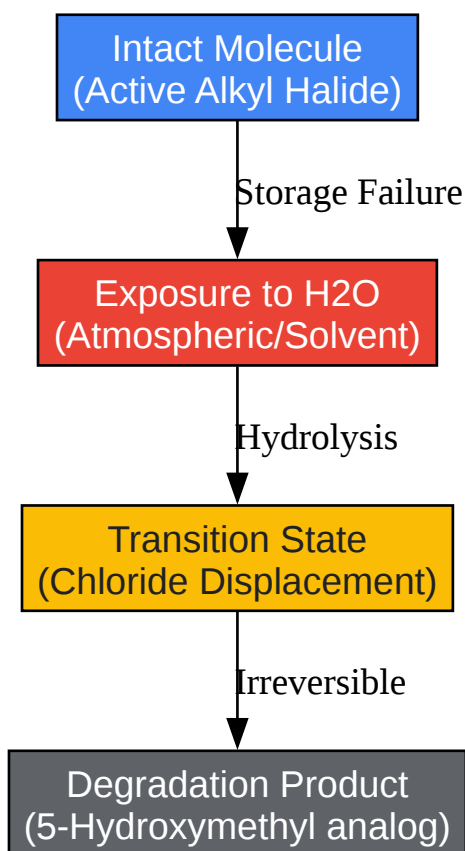
mechanism), converting the alkyl chloride into an alcohol (hydroxymethyl).[1]

## Degradation Workflow

- Moisture Ingress: Atmospheric water contacts the solid.[1]
- Solvation: The salt dissolves, dissociating Cl

[1]

- Hydrolysis: Water attacks the methylene carbon.[1]
- Product Formation: 5-(Hydroxymethyl)-2-isopropoxy pyridine + HCl.[1]



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Figure 2: The primary degradation pathway via hydrolysis, emphasizing the need for anhydrous storage.[1]

## Handling & Safety Protocols

Hazard Classification:

- Corrosive: Causes severe skin burns and eye damage (H314).[1][4][5][6]
- Acute Toxicity: Harmful if swallowed (H302).[1][4][5]

- Sensitizer: Potential skin sensitizer due to alkylating properties.[1]

## Experimental Handling Protocol

Objective: To handle and weigh the substance for reaction without inducing hydrolysis.

- Environment: All manipulations must occur within a glovebox or under a positive pressure of dry Nitrogen/Argon.[1]
- Weighing:
  - Equilibrate the vial to room temperature before opening to prevent condensation.[1]
  - Use antistatic weighing boats.[1]
  - Do not return unused material to the stock vial.
- Solvent Selection:
  - Preferred: Anhydrous DMF, DCM, or THF (dried over molecular sieves).[1]
  - Avoid: Alcohols (unless intended as reactants) or water-containing solvents.[1]
- Quenching:
  - Residual material on spatulas or glassware should be quenched with a dilute ammonium hydroxide solution to neutralize the alkylating potential before washing.[1]

## Synthesis Context

Researchers typically synthesize this compound in situ or purchase it as a high-purity intermediate.[1] The standard synthetic route involves the chlorination of the corresponding alcohol precursor.[1]

Reaction:

Note: The byproduct HCl often serves to form the salt directly, precipitating the product from non-polar solvents like ether or hexanes.[1]

## References

- Accela ChemBio. "Product Information: **5-(chloromethyl)-2-isopropoxy pyridine hydrochloride**." [1] AccelaChem.com. [1] Available at: [\[Link\]](#) [1]

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## Sources

- 1. 1357945-08-4,3,7-dibromo-1H-pyrazolo[4,3-c]pyridine, 95%- AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技 (上海) 有限公司 [[accelachem.com](http://accelachem.com)]
- 2. CAS 1357945-88-0 | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 3. 5-(chloroMethyl)-2-isopropoxy pyridine CAS#: 1247496-01-0 [[m.chemicalbook.com](http://m.chemicalbook.com)]
- 4. [tcichemicals.com](http://tcichemicals.com) [[tcichemicals.com](http://tcichemicals.com)]
- 5. [store.apolloscientific.co.uk](http://store.apolloscientific.co.uk) [[store.apolloscientific.co.uk](http://store.apolloscientific.co.uk)]
- 6. 2-Chloro-5-(chloromethyl)pyridine | 70258-18-3 | Tokyo Chemical Industry (India) Pvt. Ltd. [[tcichemicals.com](http://tcichemicals.com)]
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